

An In-depth Technical Guide to 2-Pyrrolidinone: Chemical Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Pyrrolidinone

Cat. No.: B116388

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-pyrrolidinone**, a versatile five-membered lactam. It details its chemical structure, physicochemical properties, synthesis, and reactivity. This document is intended to serve as a valuable resource for professionals in research, and drug development, offering in-depth data, experimental insights, and visualization of key chemical processes.

Chemical Identity and Structure

2-Pyrrolidinone, also known as 2-oxopyrrolidine or γ -butyrolactam, is the simplest of the γ -lactams.^[1] Its structure consists of a five-membered ring containing a secondary amide functional group.^{[1][2]} This cyclic amide structure is the result of the intramolecular condensation of gamma-aminobutyric acid (GABA).^{[3][4]} The lactam moiety imparts high polarity and a high boiling point to the molecule.^{[5][6]}

The chemical identifiers for **2-pyrrolidinone** are summarized in the table below for easy reference.

Identifier	Value
IUPAC Name	Pyrrolidin-2-one[7]
Synonyms	2-Pyrrolidone, Butyrolactam, γ -Butyrolactam[8]
CAS Number	616-45-5[1][8]
Molecular Formula	C ₄ H ₇ NO[1][3][8]
Molecular Weight	85.10 g/mol [3][8]
InChI Key	HNJBVLQSNELDL-UHFFFAOYSA-N[8]
SMILES	O=C1CCCN1[8]

Physicochemical and Spectroscopic Properties

2-Pyrrolidinone is a colorless liquid or solid, depending on the ambient temperature, with a characteristic odor.[3] It is miscible with water and a wide range of common organic solvents, including ethanol, ether, chloroform, benzene, and ethyl acetate.[1][3][8] However, it is insoluble in petroleum ether.[3] Its high polarity and miscibility make it a versatile solvent in various applications.[2][5]

Physical Properties

The key physical properties of **2-pyrrolidinone** are presented in the table below.

Property	Value
Melting Point	25 °C (77 °F; 298 K)[1]
Boiling Point	245 °C (473 °F; 518 K)[1]
Density	1.116 g/cm ³ [1]
Vapor Density	2.9 (vs air)[8]
Flash Point	129 °C (264 °F)[7]
Refractive Index (n _{20/D})	1.487[8]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-pyrrolidinone**.

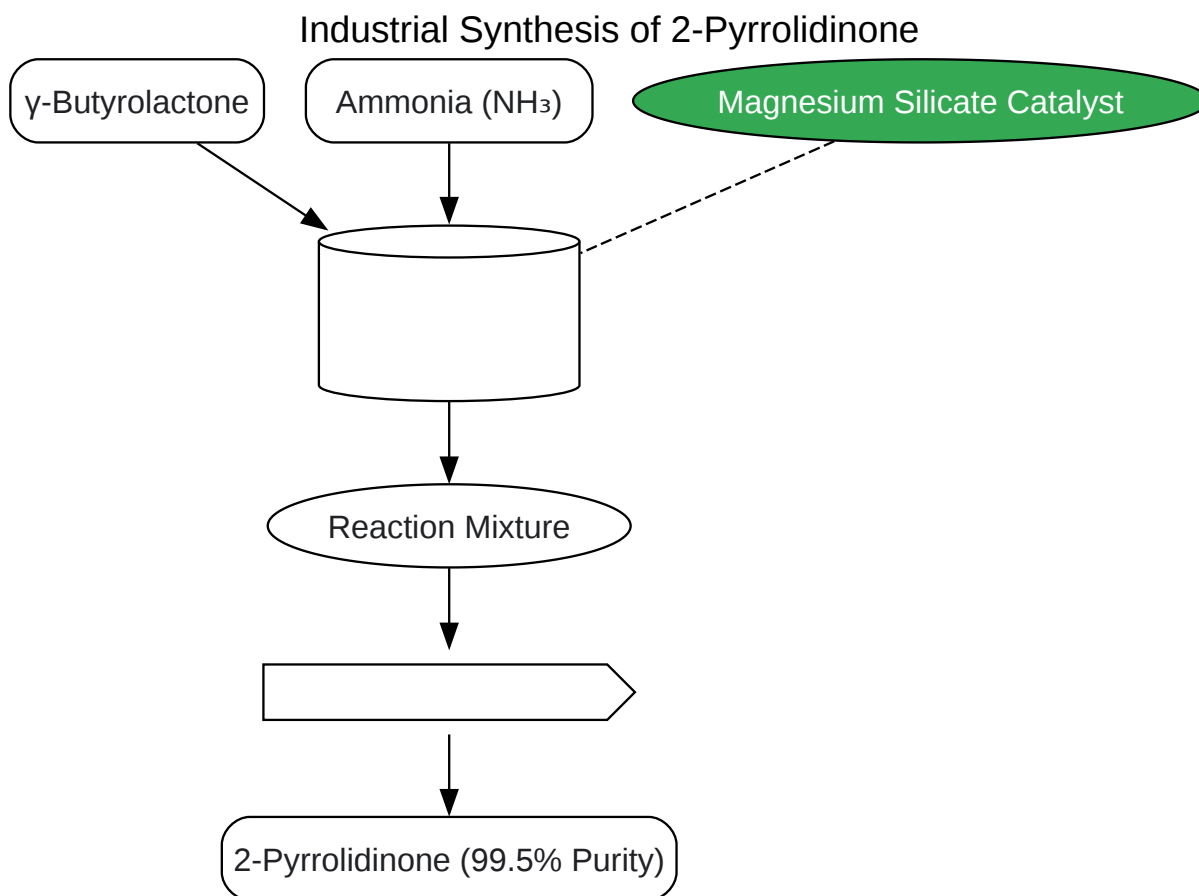
Spectroscopy	Key Features
FT-IR (cm ⁻¹)	The FT-IR spectrum of 2-pyrrolidinone shows characteristic peaks corresponding to the N-H and C=O stretching vibrations of the lactam ring. [9]
¹ H NMR	The proton NMR spectrum provides signals for the protons on the carbon atoms of the pyrrolidinone ring.[3]
¹³ C NMR	The carbon NMR spectrum shows distinct peaks for the carbonyl carbon and the three methylene carbons in the ring.
Mass Spectrometry	The mass spectrum exhibits a molecular ion peak corresponding to its molecular weight.[4]

Synthesis of 2-Pyrrolidinone

The industrial production of **2-pyrrolidinone** is primarily achieved through the reaction of γ -butyrolactone with ammonia.[1][8] Several alternative synthetic routes have also been developed.[1][7]

Industrial Synthesis from γ -Butyrolactone

The most common industrial method involves the high-temperature, high-pressure reaction of aqueous γ -butyrolactone with ammonia over a solid catalyst.[1][8]



[Click to download full resolution via product page](#)

Caption: Industrial production workflow for **2-pyrrolidinone**.

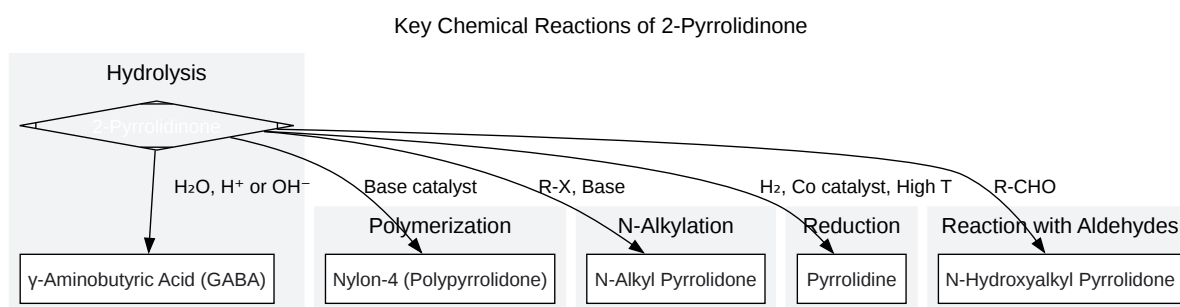
Alternative Synthetic Routes

Other methods for synthesizing **2-pyrrolidinone** include:

- Catalytic or electrochemical reduction of succinimide.[\[1\]](#)
- Carbonylation of allylamine.[\[1\]](#)
- Hydrogenation of succinonitrile under hydrolytic conditions.[\[1\]](#)[\[10\]](#)
- Reaction of maleic or succinic anhydride with aqueous ammonia using Pd-Ru catalysts.[\[1\]](#)

Chemical Reactivity and Key Reactions

The chemical reactivity of **2-pyrrolidinone** is characterized by reactions involving the lactam ring, the active hydrogen on the nitrogen atom, and the carbonyl group.[8]



[Click to download full resolution via product page](#)

Caption: Overview of the main chemical reactions of **2-pyrrolidinone**.

Hydrolysis

In the presence of strong acids or bases, the lactam ring of **2-pyrrolidinone** can be hydrolyzed to yield γ-aminobutyric acid (GABA).[8]

Ring-Opening Polymerization

Under basic conditions, **2-pyrrolidinone** can undergo ring-opening polymerization to form polypyrrolidone, also known as Nylon-4.[8][11] This polymer has potential applications as a textile fiber and in molding compounds.[8]

N-Alkylation

The hydrogen atom on the nitrogen is acidic and can be substituted. In the presence of a base, **2-pyrrolidinone** reacts with alkyl halides or dialkyl sulfates to produce N-alkyl pyrrolidones.[8]

Reaction with Aldehydes

2-Pyrrolidinone can undergo an addition reaction with the carbonyl group of an aldehyde to form N-hydroxyalkyl pyrrolidones.[8]

Reduction

The carbonyl group of **2-pyrrolidinone** can be reduced to a methylene group to yield pyrrolidine. This reaction is typically carried out using a cobalt catalyst at high temperatures.[8]

Experimental Protocols

This section provides an overview of the methodologies for the synthesis and purification of **2-pyrrolidinone**, based on available literature.

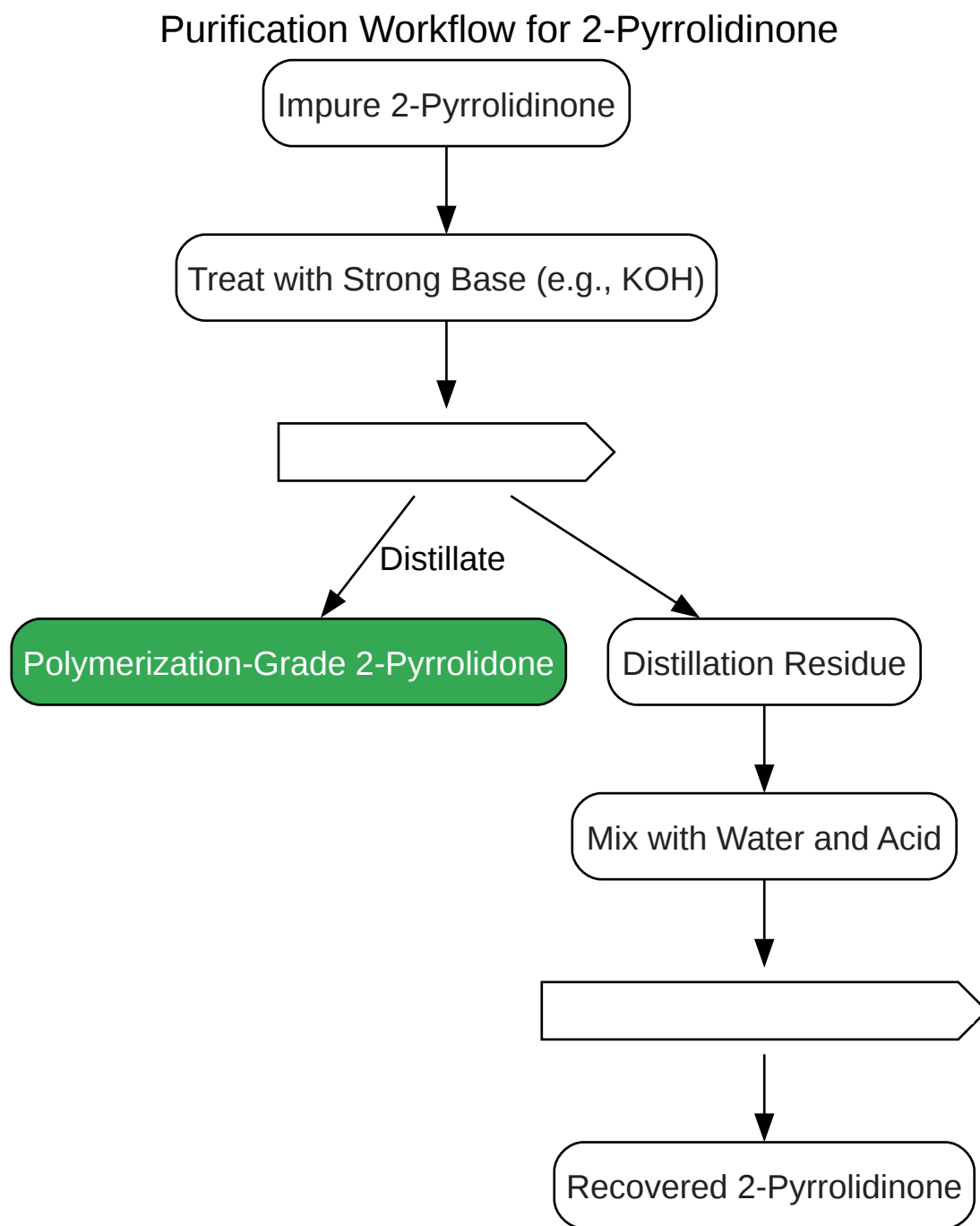
Synthesis of 2-Pyrrolidinone from γ -Butyrolactone (Industrial Process)

- Reactants: γ -Butyrolactone and liquid or aqueous ammonia.[8]
- Reaction Conditions: The reaction is conducted in a liquid phase within a tubular reactor at a temperature of 250 to 290 °C and a pressure of 8.0 to 16.0 MPa.[8] No catalyst is required for this liquid-phase process.[8]
- Molar Ratio: The typical molar ratio of γ -butyrolactone to NH_3 to H_2O is 1:(2.2 to 3):(1.6 to 2.3).[8]
- Residence Time: The residence time of the reaction mixture in the reactor is generally between 20 and 120 minutes.[8]
- Work-up and Purification: Excess and unreacted ammonia are removed by distillation and recycled.[8] The crude product is then purified by distillation to achieve a purity of over 99.5%.[7][8]

Purification of 2-Pyrrolidone

A method for purifying 2-pyrrolidone produced from succinonitrile involves the following steps:

- Treatment of the impure liquid 2-pyrrolidone with a strong base (e.g., KOH).[12]
- Fractional distillation of the mixture to obtain high-purity, polymerization-grade 2-pyrrolidone as the distillate.[12]
- The distillation residue, containing the metal salt of pyrrolidone, is mixed with water and an acid to liberate the free pyrrolidone.[12]
- The liberated 2-pyrrolidone is then recovered by extraction with a water-immiscible organic solvent.[12]



[Click to download full resolution via product page](#)

Caption: Logical workflow for the purification of **2-pyrrolidinone**.

Applications in Research and Drug Development

2-Pyrrolidinone and its derivatives are of significant interest in the pharmaceutical and chemical industries.

- **Pharmaceutical Intermediate:** It serves as a key starting material and intermediate in the synthesis of various pharmaceutical compounds.[13][14] For example, it is a precursor for nootropic drugs like Piracetam and other racetams.[7][13][14]
- **Solvent in Formulations:** Due to its excellent solvency for a wide range of active pharmaceutical ingredients (APIs), including those that are poorly soluble, 2-pyrrolidone is used in drug formulations.[13][14] It can enhance bioavailability and therapeutic efficacy.[13] It is also used as a solvent in veterinary injections.[3]
- **Precursor to Polyvinylpyrrolidone (PVP):** **2-Pyrrolidinone** is the precursor to N-vinylpyrrolidone (NVP), the monomer used to produce polyvinylpyrrolidone (PVP).[1][6] PVP has numerous applications in the pharmaceutical industry as a binder in tablets, a film-former, and a solubilizing agent.[14]
- **Penetration Enhancer:** In topical applications, pyrrolidones have been shown to be effective penetration enhancers.[3]

Safety and Handling

2-Pyrrolidone is classified as causing serious eye irritation.[15] It is recommended to handle 2-pyrrolidone in a well-ventilated area and to use appropriate personal protective equipment (PPE), including safety goggles and chemical-resistant gloves.[9][16][17] In case of contact with eyes, rinse cautiously with water for several minutes.[16] For detailed safety information, refer to the Safety Data Sheet (SDS).[9][16][17]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vjol.info.vn [vjol.info.vn]

- 2. Facile Preparation of N-Alkyl-2-pyrrolidones in a Continuous-Flow Microreactor | Semantic Scholar [semanticscholar.org]
- 3. 2-Pyrrolidinone(616-45-5) 1H NMR spectrum [chemicalbook.com]
- 4. 1-Phenyl-2-pyrrolidinone(4641-57-0) 1H NMR spectrum [chemicalbook.com]
- 5. N-Vinyl-2-pyrrolidone(88-12-0) 1H NMR spectrum [chemicalbook.com]
- 6. LA638 Analysis of 2-Pyrrolidone | Technical Information | GL Sciences [glsciences.com]
- 7. 2-Pyrrolidone - Wikipedia [en.wikipedia.org]
- 8. 2-Pyrrolidinone: Synthesis method and chemical reaction_Chemicalbook [chemicalbook.com]
- 9. 2-Pyrrolidinone(616-45-5) IR Spectrum [chemicalbook.com]
- 10. US4042599A - Process for producing 2-pyrrolidone - Google Patents [patents.google.com]
- 11. US4017465A - Process for polymerization of 2-pyrrolidone - Google Patents [patents.google.com]
- 12. US4384125A - Process for the purification of 2-pyrrolidone - Google Patents [patents.google.com]
- 13. Organic Syntheses Procedure [orgsyn.org]
- 14. osha.gov [osha.gov]
- 15. 2-Pyrrolidinone synthesis - chemicalbook [chemicalbook.com]
- 16. researchgate.net [researchgate.net]
- 17. Analytical Method [keikaventures.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Pyrrolidinone: Chemical Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116388#2-pyrrolidinone-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com